

Personal protective equipment for handling SSR128129E free acid

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Compound of Interest

Compound Name: SSR128129E free acid

Cat. No.: B15582908

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Essential Safety and Handling Guide for SSR128129E Free Acid

This guide provides immediate safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **SSR128129E** free acid. Given that a specific Safety Data Sheet (SDS) for **SSR128129E** free acid is not publicly available, this document is based on general laboratory safety principles for handling acidic, powdered chemical compounds of unknown toxicity. It is imperative to supplement these guidelines with a substance-specific SDS obtained from your supplier.

Immediate Safety and Handling Precautions

SSR128129E free acid is an allosteric inhibitor of Fibroblast Growth Factor Receptors (FGFRs).[1][2] While specific toxicity data is unavailable, researchers should handle this compound with care, assuming it may be hazardous.

Engineering Controls:

- Work in a well-ventilated laboratory.
- Handle the solid compound in a certified chemical fume hood to minimize inhalation exposure.
- Ensure a safety shower and eyewash station are readily accessible.[3]



Personal Protective Equipment (PPE): Always wear the following PPE when handling SSR128129E free acid:

PPE Category	Item	Specifications
Eye and Face Protection	Safety Goggles	ANSI/ISEA Z87.1 rated, providing protection against chemical splashes.[4]
Face Shield	Recommended when handling larger quantities or when there is a significant risk of splashing.[5]	
Hand Protection	Nitrile Gloves	Double-gloving is recommended. Check for any signs of degradation or punctures before use.[6]
Body Protection	Laboratory Coat	Fully fastened to protect from spills.
Apron	A chemically resistant apron should be worn over the lab coat when handling significant quantities.	
Respiratory Protection	N95 Respirator	Recommended for weighing and handling the powder outside of a fume hood, though handling in a fume hood is the preferred method.[5]

Hygiene Practices:

- Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.
- Do not eat, drink, or smoke in the laboratory.



Remove contaminated clothing immediately and wash before reuse.

Operational Plan: Handling and Spills

Handling:

- Preparation: Before handling, ensure all necessary PPE is worn and engineering controls are functioning correctly. Have spill cleanup materials readily available.
- Weighing: If possible, weigh the compound in a fume hood or a ventilated balance enclosure.
- Solution Preparation: When dissolving the compound, add the solid to the solvent slowly.
 Always add acid to water, not the other way around, as a general precaution, although the acidity of this compound in solution is not specified.[7]
- Storage: Store **SSR128129E** free acid in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials. The related sodium salt is classified as a combustible solid (Storage Class 11), suggesting the free acid should be stored similarly.

Spill Procedure:

- Evacuate: Alert others in the area and evacuate if the spill is large or in a poorly ventilated space.
- Control: For small spills of the solid, gently cover with an absorbent material to avoid raising dust.[7]
- Neutralize (if applicable and safe): For acidic compounds, a weak base like sodium bicarbonate can be used for neutralization, but this should only be done if the reactivity of SSR128129E with the neutralizing agent is known.
- Clean-up: Use a plastic dustpan and brush or a HEPA-filtered vacuum to collect the absorbed material. Place the waste in a sealed, labeled container for disposal.
- Decontaminate: Clean the spill area with a suitable solvent or detergent and water.
- Report: Report all spills to the laboratory supervisor or safety officer.



Disposal Plan

As the specific hazards of **SSR128129E** free acid are not fully known, it should be disposed of as hazardous waste.

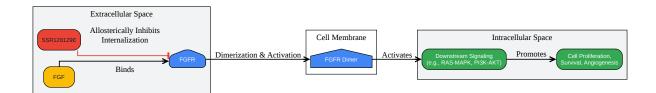
Waste Type	Disposal Procedure
Solid SSR128129E Free Acid	Collect in a clearly labeled, sealed container. Dispose of through your institution's hazardous waste program.
Contaminated Materials (e.g., gloves, wipes)	Place in a sealed bag or container labeled as hazardous waste and dispose of according to institutional guidelines.
Solutions of SSR128129E Free Acid	Collect in a labeled, sealed, and chemically compatible container. Do not pour down the drain. Dispose of as hazardous chemical waste.
Empty Containers	If the container held acutely hazardous waste, it may need to be triple-rinsed, with the rinsate collected as hazardous waste.[8] Consult your institution's safety guidelines for "RCRA Empty" container procedures.[8]

Always segregate waste streams to avoid accidental mixing of incompatible chemicals.

Mechanism of Action: SSR128129E Signaling Pathway

SSR128129E is an allosteric inhibitor of Fibroblast Growth Factor Receptors (FGFRs).[2] It binds to the extracellular domain of the receptor, preventing the internalization of the FGF-FGFR complex.[2][9] This action inhibits downstream signaling pathways, such as the MAPK/ERK and PI3K/AKT pathways, which are involved in cell proliferation, survival, and angiogenesis.[10]





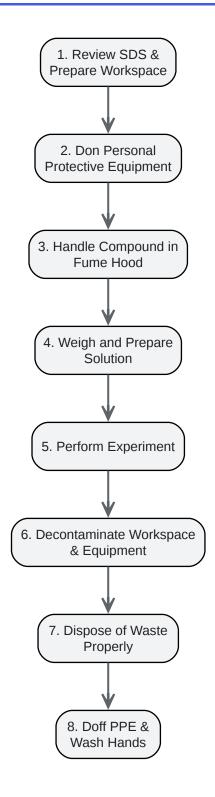
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SSR128129E allosterically inhibits FGFR signaling.

Experimental Workflow: General Handling Protocol

The following diagram outlines a general workflow for handling **SSR128129E** free acid in a laboratory setting.





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General workflow for handling **SSR128129E** free acid.

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